

Tetrahexylammonium Bromide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Tetrahexylammonium bromide*

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An in-depth examination of the physicochemical properties, applications, and experimental considerations of **tetrahexylammonium bromide** (THAB), a versatile quaternary ammonium salt.

Introduction

Tetrahexylammonium bromide (THAB) is a quaternary ammonium salt that has garnered significant interest across various scientific disciplines, including organic synthesis, analytical chemistry, and materials science. Its unique molecular structure, featuring a central nitrogen atom bonded to four hexyl chains and a bromide counterion, imparts a combination of lipophilicity and ionic character. This amphiphilic nature makes it a highly effective phase-transfer catalyst and ion-pairing reagent, facilitating reactions between immiscible phases and enabling the separation of ionic compounds. This technical guide provides a comprehensive overview of THAB, with a focus on its molecular characteristics, key applications in research and drug development, and detailed experimental considerations.

Physicochemical Properties

The utility of **tetrahexylammonium bromide** in various applications is directly related to its distinct physical and chemical properties. A summary of these key characteristics is presented in the tables below.

Table 1: General and Chemical Properties of Tetrahexylammonium Bromide

Property	Value	Reference
Chemical Name	N,N,N-Trihexyl-1-hexanaminium bromide	[1]
Synonyms	Tetra-n-hexylammonium bromide, THAB	[1]
CAS Number	4328-13-6	[1]
Molecular Formula	C ₂₄ H ₅₂ BrN	[1]
Molecular Weight	434.58 g/mol	[1]

Table 2: Physical Properties of Tetrahexylammonium Bromide

Property	Value	Reference
Appearance	White to off-white crystalline powder	[1]
Melting Point	99-100 °C	[2][3]
Solubility	Soluble in organic solvents; less soluble in water. Soluble in DMSO (100 mg/mL with sonication).	[1][4]
Hygroscopicity	Hygroscopic	[2]

Safety and Handling

Tetrahexylammonium bromide is considered a hazardous substance and requires careful handling to minimize exposure and ensure laboratory safety.[5] The primary hazards are skin and eye irritation, and it may cause respiratory irritation.[6] Ingestion can be harmful.[5]

Table 3: Hazard Identification and Precautionary Measures

Hazard	GHS Classification	Precautionary Statements	Reference
Skin Irritation	Category 2	H315: Causes skin irritation. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water.	[6]
Eye Irritation	Category 2	H319: Causes serious eye irritation. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]
Respiratory Irritation	STOT SE 3	H335: May cause respiratory irritation. P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[6]

It is crucial to consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

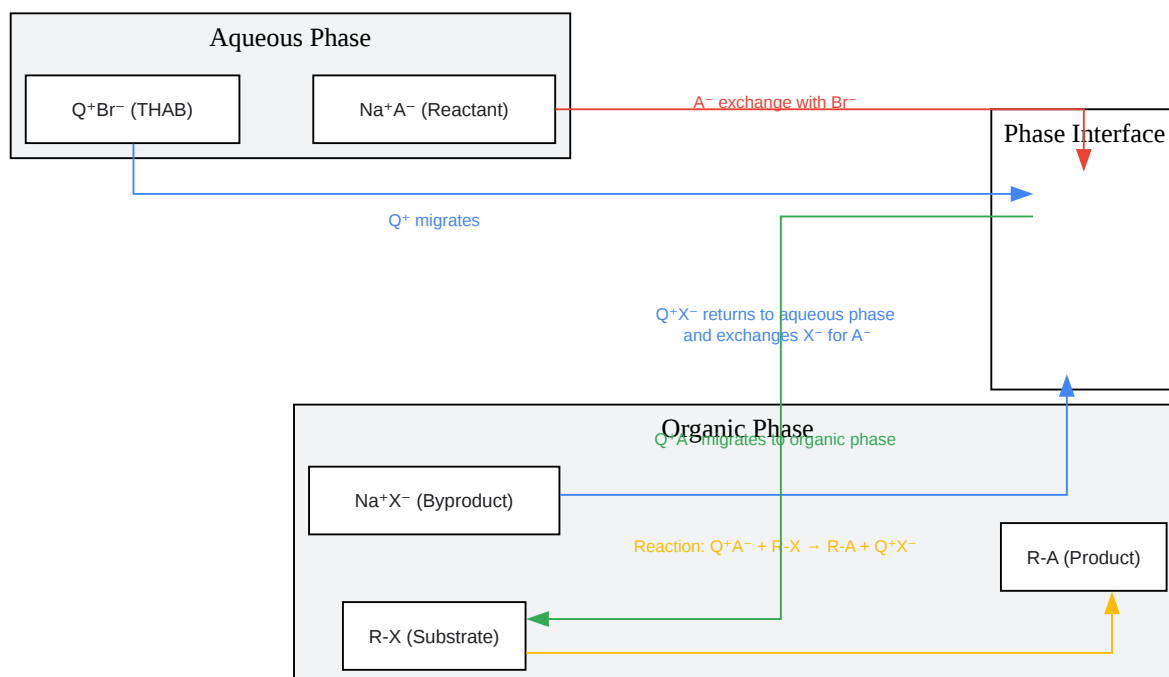
Applications in Research and Drug Development

The unique properties of **tetrahexylammonium bromide** make it a valuable tool in a range of scientific applications, from organic synthesis to analytical separations and proteomics research.

Phase-Transfer Catalysis

One of the most prominent applications of **tetrahexylammonium bromide** is as a phase-transfer catalyst (PTC).[\[2\]](#) In biphasic reactions, where reactants are in separate immiscible liquid phases (typically aqueous and organic), the reaction rate is often limited by the slow diffusion of reactants across the phase boundary. THAB facilitates the transfer of an anionic reactant from the aqueous phase to the organic phase, where the reaction can proceed at a much faster rate.[\[11\]](#)[\[12\]](#)

The mechanism involves the tetrahexylammonium cation (Q^+) forming an ion pair with the reactant anion (A^-) in the aqueous phase. This bulky, lipophilic ion pair (Q^+A^-) is soluble in the organic phase and can readily migrate across the phase boundary. Once in the organic phase, the anion is "naked" and highly reactive, as it is not strongly solvated, leading to an accelerated reaction with the organic substrate.[\[13\]](#)



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Figure 1: Mechanism of Phase-Transfer Catalysis with **Tetrahexylammonium Bromide**.

Experimental Protocol: General Procedure for Phase-Transfer Catalyzed Alkylation

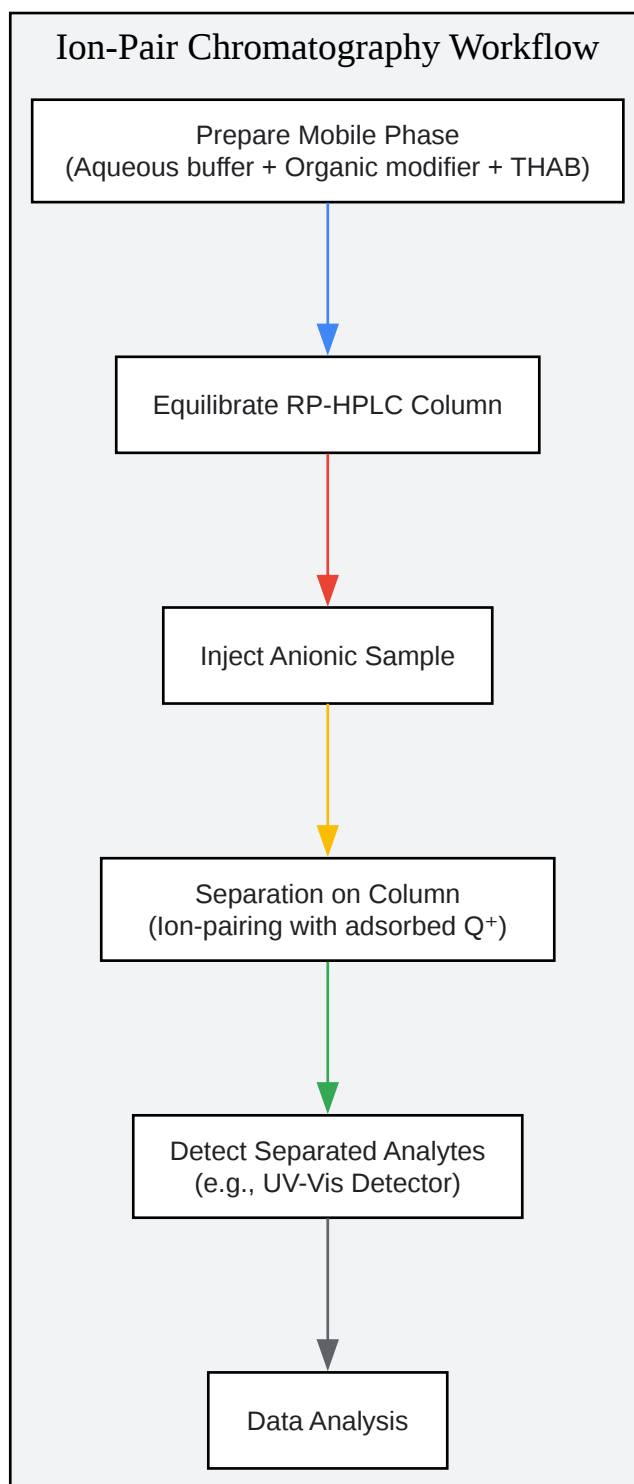
- **Reaction Setup:** A reaction vessel is charged with the organic substrate dissolved in a water-immiscible organic solvent (e.g., toluene, dichloromethane).
- **Aqueous Phase:** The nucleophile (e.g., a sodium salt) is dissolved in water or an aqueous solution.
- **Catalyst Addition:** A catalytic amount of **tetrahexylammonium bromide** (typically 1-10 mol%) is added to the biphasic mixture.

- **Reaction Conditions:** The mixture is stirred vigorously to ensure efficient mixing of the two phases and facilitate ion-pair exchange. The reaction is heated or cooled to the desired temperature and monitored for completion by a suitable analytical technique (e.g., TLC, GC, HPLC).
- **Workup:** Upon completion, the organic layer is separated, washed with water to remove the catalyst and any remaining inorganic salts, dried over a drying agent (e.g., MgSO_4), and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude product is then purified by standard techniques such as recrystallization or column chromatography.[\[14\]](#)

Ion-Pair Chromatography

In reversed-phase high-performance liquid chromatography (RP-HPLC), highly polar or ionic compounds often exhibit poor retention on nonpolar stationary phases. **Tetrahexylammonium bromide** can be used as an ion-pairing reagent to enhance the retention and separation of anionic analytes.[\[15\]](#)[\[16\]](#)

The tetrahexylammonium cations from THAB are added to the mobile phase. These cations adsorb onto the hydrophobic stationary phase, creating a dynamic positively charged surface. Anionic analytes in the sample then form transient ion pairs with the adsorbed tetrahexylammonium cations, increasing their retention on the column and allowing for their separation based on differences in their hydrophobicity and ionic interactions.[\[17\]](#)



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Figure 2: Experimental Workflow for Ion-Pair Chromatography using THAB.

Experimental Protocol: General Procedure for Ion-Pair RP-HPLC

- **Mobile Phase Preparation:** A stock solution of **tetrahexylammonium bromide** is prepared in the aqueous component of the mobile phase (e.g., a phosphate or acetate buffer). The final concentration of THAB in the mobile phase typically ranges from 5 to 50 mM. The organic modifier (e.g., acetonitrile or methanol) is then added to achieve the desired mobile phase composition. It is important to note that THAB may require a certain percentage of organic solvent to fully dissolve.^[18] The mobile phase should be filtered and degassed before use.
- **Column Equilibration:** The reversed-phase column (e.g., C18) is equilibrated with the ion-pairing mobile phase until a stable baseline is achieved. This ensures that the stationary phase is saturated with the ion-pairing reagent.
- **Sample Injection:** The sample containing the anionic analytes is dissolved in a suitable solvent (preferably the mobile phase) and injected into the HPLC system.
- **Chromatographic Separation:** The separation is performed under isocratic or gradient elution conditions. The retention of the anionic analytes is controlled by the concentration of the ion-pairing reagent, the type and concentration of the organic modifier, the pH of the mobile phase, and the column temperature.
- **Detection:** The separated analytes are detected using a suitable detector, such as a UV-Vis detector.

Applications in Proteomics and Biomedical Research

Tetrahexylammonium bromide is also recognized as a useful biochemical for proteomics research.^[7] While specific, detailed protocols are proprietary to various research applications, its surfactant properties can be leveraged for the solubilization and stabilization of proteins, particularly membrane proteins, which are notoriously difficult to study.^[11]

Furthermore, recent studies have investigated the antibacterial and antiproliferative potential of **tetrahexylammonium bromide**-based ionic liquids.^[19] These studies have shown that THAB exhibits a moderate antibacterial effect against certain Gram-positive bacteria and can influence cell proliferation, suggesting potential applications in the development of new therapeutic agents.^[19] However, it is important to note that the cytotoxic effects of ionic liquids are an active area of research.^[19]

Conclusion

Tetrahexylammonium bromide is a multifaceted chemical compound with significant utility in both academic and industrial research, particularly in the fields of organic chemistry and drug development. Its efficacy as a phase-transfer catalyst and an ion-pairing reagent enables a wide range of chemical transformations and analytical separations that would otherwise be inefficient or impractical. As research continues to explore the unique properties of ionic liquids and quaternary ammonium salts, the applications of **tetrahexylammonium bromide** are likely to expand further, solidifying its role as an important tool for scientists and researchers. The information and protocols provided in this guide serve as a foundational resource for the safe and effective use of this versatile compound.

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References

- 1. CAS 4328-13-6: Tetrahexylammonium bromide | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. Tetrahexylammonium bromide | C₂₄H₅₂BrN | CID 78026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. targetmol.com [targetmol.com]
- 11. nbinno.com [nbinno.com]
- 12. iajpr.com [iajpr.com]

- 13. Phase transfer catalysis (PTC) - operachem [operachem.com]
- 14. faculty.chas.uni.edu [faculty.chas.uni.edu]
- 15. calpaclab.com [calpaclab.com]
- 16. researchgate.net [researchgate.net]
- 17. agilent.com [agilent.com]
- 18. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 19. Antiproliferative and antibacterial potential of tetrahexylammonium bromide-based ionic liquids - PMC [pmc.ncbi.nlm.nih.gov]
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